

2,3,4-Trichloroanisole CAS number 54135-80-7

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Compound of Interest

Compound Name: 2,3,4-Trichloroanisole

Cat. No.: B044127

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An in-depth technical guide on **2,3,4-Trichloroanisole** (CAS: 54135-80-7), prepared for researchers, scientists, and drug development professionals.

Introduction

2,3,4-Trichloroanisole (2,3,4-TCA) is a chlorinated aromatic organic compound belonging to the family of trichloroanisoles. While its isomer, 2,4,6-trichloroanisole, is extensively studied as a primary compound responsible for "cork taint" in wine, 2,3,4-TCA is less characterized.^[1] It is identified as an intermediate in the synthesis of some methoxy-polychlorobiphenyls.^[2] This guide provides a comprehensive overview of the available technical information for **2,3,4-Trichloroanisole**, including its chemical properties, synthesis, analytical methods, and a review of its toxicological profile, drawing comparisons to more studied isomers where necessary.

Chemical and Physical Properties

2,3,4-Trichloroanisole is described as a colorless to pale yellow liquid or a white crystalline solid.^{[1][3]} It possesses a characteristic musty, moldy odor detectable at very low concentrations.^[1] It is poorly soluble in water but shows good solubility in organic solvents.^{[1][4]}

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
CAS Number	54135-80-7[2]
Molecular Formula	C ₇ H ₅ Cl ₃ O[2]
IUPAC Name	1,2,3-Trichloro-4-methoxybenzene[5]
Synonyms	1-Methoxy-2,3,4-trichlorobenzene, Benzene, 1,2,3-trichloro-4-methoxy-[1]
InChI Key	FRQUNVLMWIYOLV-UHFFFAOYSA-N[1]

| Canonical SMILES | COC1=C(C(=C(C=C1)Cl)Cl)Cl |

Table 2: Physicochemical Properties

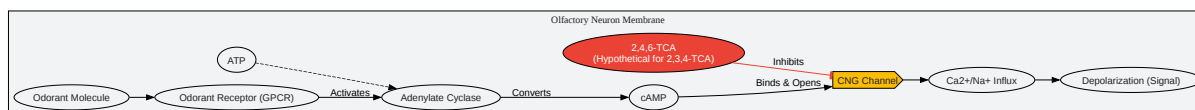
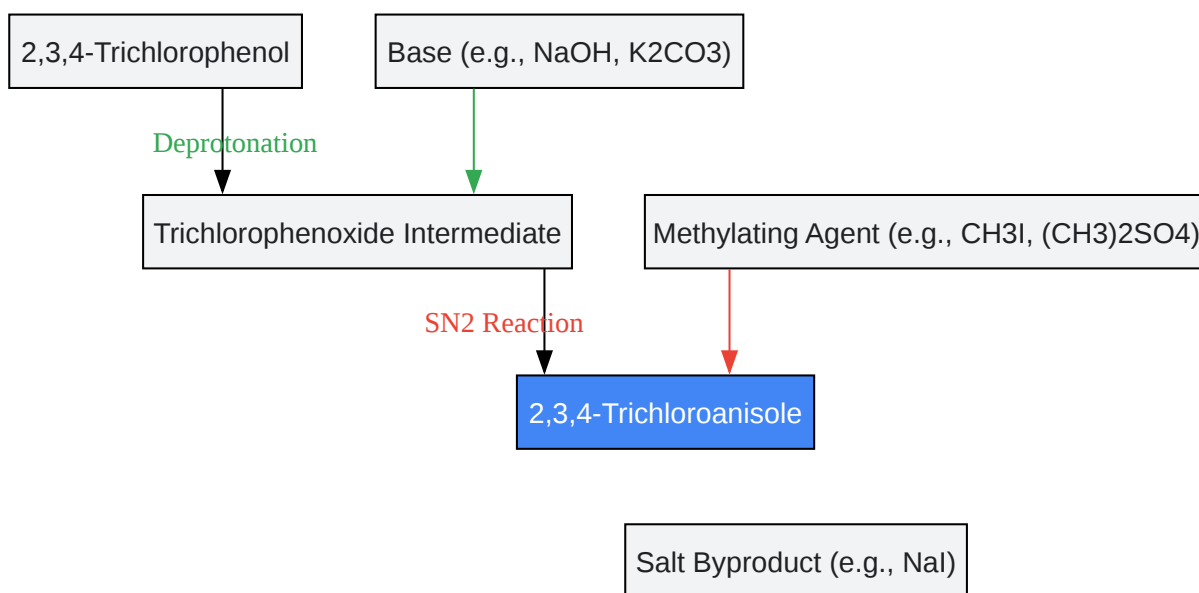
Property	Value	Source
Molecular Weight	211.47 g/mol	[2]
Melting Point	60 - 62 °C	[3]
	69 °C	[4]
Boiling Point	261.6 °C (estimated)	[4]
Water Solubility	10.8 mg/L @ 25 °C (experimental)	[4]
logP (o/w)	3.740	[4]
Vapor Pressure	0.023 mmHg @ 25 °C	[4]

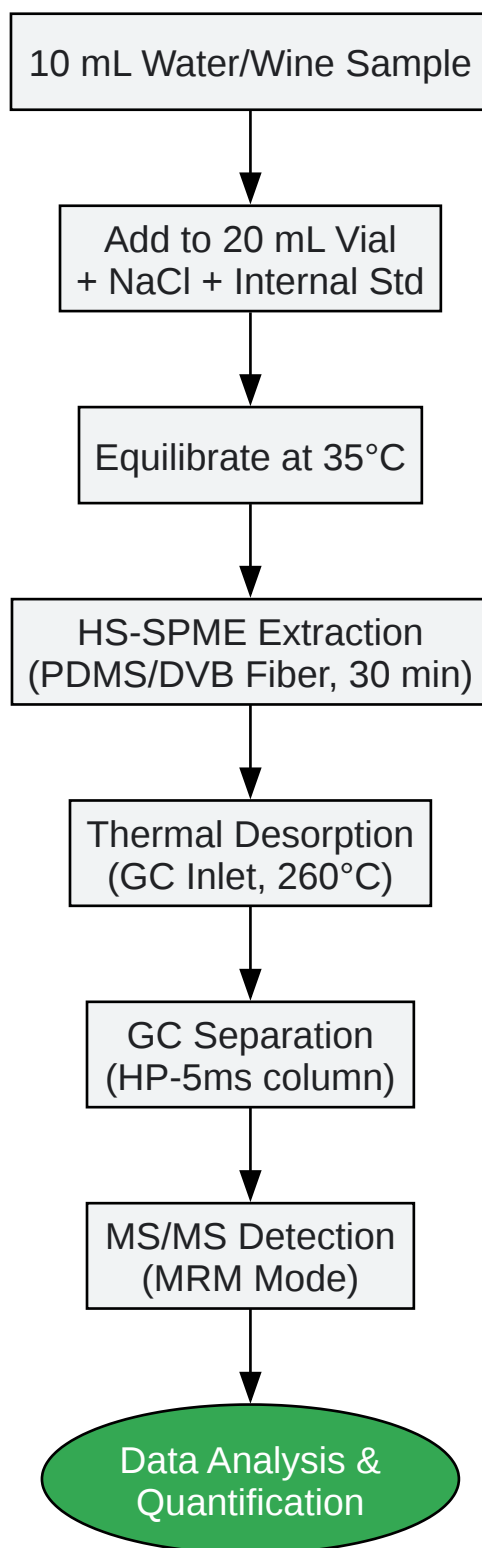
| Purity | 98+% to 99% [[3][6] |

Synthesis and Formation

While detailed experimental protocols are not abundant in the literature, **2,3,4-Trichloroanisole** can be synthesized from precursor compounds. One documented route involves the reaction of 1,2,3,4-Tetrachlorobenzene with Sodium Methoxide.[7]

A more conventional laboratory synthesis would involve the methylation of the corresponding phenol, 2,3,4-trichlorophenol. This reaction, a Williamson ether synthesis, is a common method for preparing ethers.





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